

Personal protective equipment for handling 4,7-Dichloroquinoline

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Compound of Interest

Compound Name: 4,7-Dichloroquinoline

Cat. No.: B193633

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Essential Safety and Handling Guide for 4,7-Dichloroquinoline

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate, essential safety and logistical information for handling **4,7-Dichloroquinoline**, including detailed operational and disposal plans.

Physicochemical and Hazard Data

A clear understanding of the compound's properties is the first step in safe handling.

Property	Value
Appearance	Off-white to brown crystalline powder[1]
Molecular Formula	C ₉ H ₅ Cl ₂ N[2]
Molecular Weight	198.05 g/mol [2]
CAS Number	86-98-6[1][2]
Boiling Point	No data available
Melting Point	No data available
Solubility	No data available
Flash Point	> 93.3 °C (> 200 °F)[3]
Hazard Statements	H315: Causes skin irritation.[2] H317: May cause an allergic skin reaction.[4] H319: Causes serious eye irritation.[2] H335: May cause respiratory irritation.[2][4]
Precautionary Statements	P261: Avoid breathing dust.[2] P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]

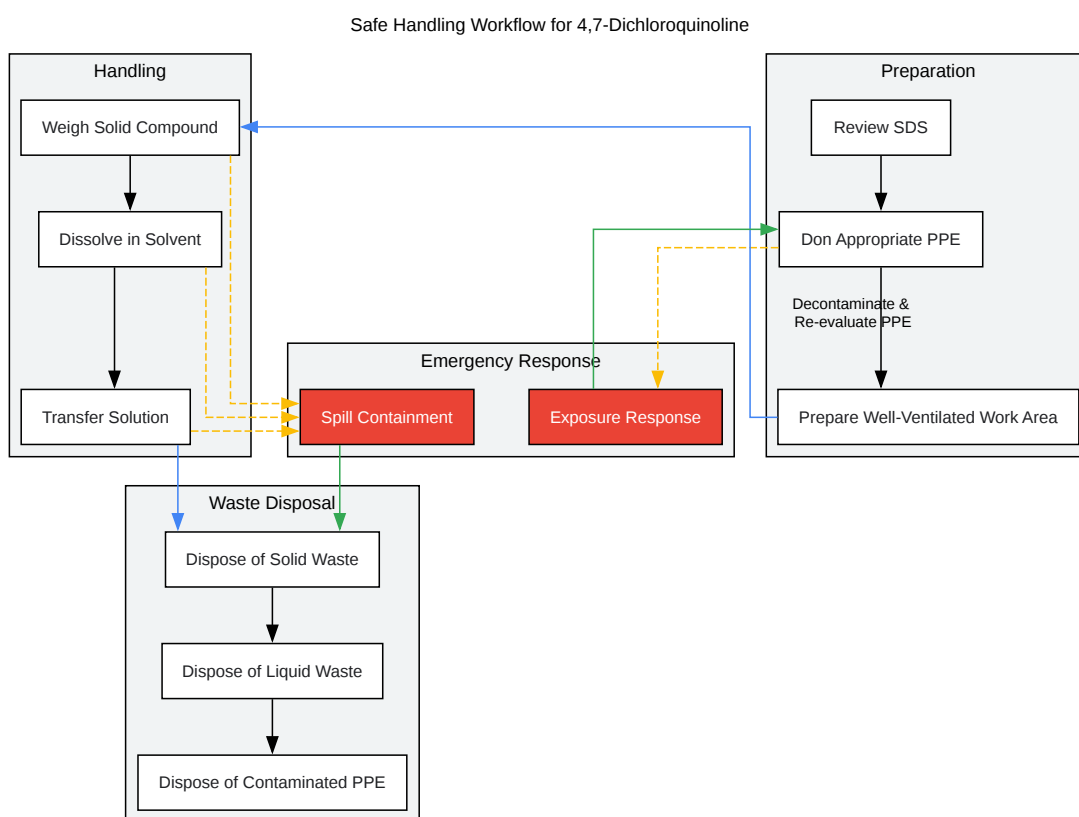
Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are critical to minimize exposure and ensure personal safety.

Area of Protection	Recommended PPE
Eye/Face	Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles.[2][3] A face shield may be necessary for splash hazards.
Skin	Chemical-resistant gloves (e.g., butyl rubber, neoprene).[5] Lab coat or chemical-resistant coveralls.[6] Closed-toe shoes.[7]
Respiratory	For nuisance exposures, use a NIOSH-approved P95 or P100 particulate respirator.[2] For higher concentrations or in poorly ventilated areas, a supplied-air respirator or a self-contained breathing apparatus (SCBA) may be required.[2] Always use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[2]

Experimental Workflow for Safe Handling

A systematic approach to handling **4,7-Dichloroquinoline** in the laboratory is essential to mitigate risks. The following diagram outlines the key steps from preparation to disposal.



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Caption: Logical workflow for the safe handling of **4,7-Dichloroquinoline**.

Standard Operating Procedures

- Ventilation: Always handle **4,7-Dichloroquinoline** in a well-ventilated area, preferably in a chemical fume hood.[3][4]
- Avoid Dust: Minimize the generation of dust when handling the solid form.[1][4]
- Personal Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[1][4] Contaminated work clothing should not be allowed out of the workplace and should be laundered separately before reuse.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][3] Keep away from incompatible materials such as strong oxidizing agents.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Seek immediate medical attention.[1]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1] Seek medical attention if irritation develops or persists.[8]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1] Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting.[1] If the person is conscious, rinse their mouth with water and give 2-4 cupfuls of milk or water.[1] Seek immediate medical attention.[1]
- Evacuate: Evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Containment: Wearing appropriate PPE, sweep up the solid material, avoiding dust generation, and place it into a suitable, closed container for disposal.[1][3]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Waste Characterization: All waste containing **4,7-Dichloroquinoline** must be treated as hazardous waste.

- Solid Waste: Collect solid waste, including contaminated PPE, in a labeled, sealed container.
- Liquid Waste: Collect solutions of **4,7-Dichloroquinoline** in a labeled, sealed container.
- Disposal Method: Dispose of all waste through a licensed professional waste disposal service.[3] Do not allow the chemical to enter drains.[2][3] One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[3] All disposal must be in accordance with local, state, and federal regulations.

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